

4-isopropylbenzoic acid pharmaceutical intermediate API synthesis

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Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

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Introduction to 4-Isopropylbenzoic Acid

4-Isopropylbenzoic acid, also known as cuminic acid, is a substituted benzoic acid derivative characterized by an isopropyl group at the para position of the aromatic ring [1]. This structure makes it a valuable intermediate in organic synthesis, particularly for producing pharmaceuticals, agrochemicals, and specialty chemicals [1]. Its aromatic carboxylic acid functionality allows for further derivatization into esters, amides, and other valuable compounds [1]. The compound is known to exhibit antifungal activities and acts as a reversible and uncompetitive inhibitor of mushroom tyrosinase [2].

Chemical Profile and Physicochemical Properties

The table below summarizes the key identifiers and physicochemical properties of **4-isopropylbenzoic acid**, which are critical for its handling and use in synthetic processes.

Table 1: Chemical and Physical Properties of 4-Isopropylbenzoic Acid [1]

Property	Value / Description
CAS Number	536-66-3

Property	Value / Description
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol
Synonym(s)	Cuminic acid; p-Cumic acid
Appearance	White to off-white powder [2]
Melting Point	116.0 to 120.0 °C
Boiling Point	125 °C at 0.2 mmHg (lit.)
Density	d ₄ 1.162
Solubility	Soluble in alcohol; slightly soluble in water
Storage	Inert atmosphere, 2-8°C

Synthesis Protocols

Several methods can be used to synthesize **4-isopropylbenzoic acid**. The following protocols highlight two efficient approaches: a modern ultrasonic-assisted oxidation and a conventional route.

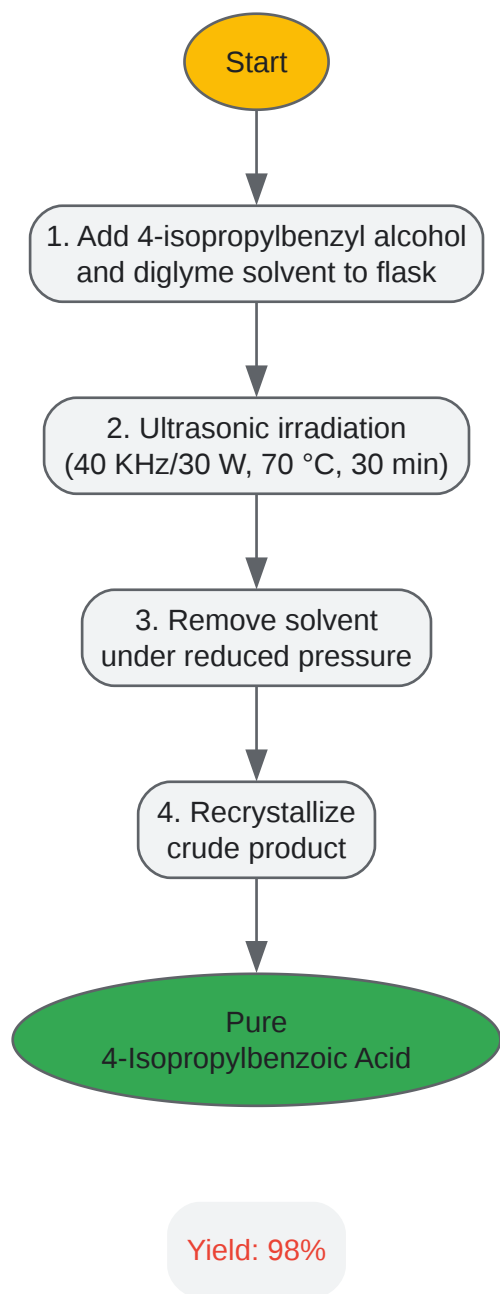
Protocol 1: Ultrasonic-Assisted Oxidation of 4-Isopropylbenzyl Alcohol

This method offers a rapid, high-yield synthesis assisted by ultrasonic irradiation [3] [4].

- **Objective:** To prepare **4-isopropylbenzoic acid** from 4-isopropylbenzyl alcohol.
- **Reaction Principle:** This is a one-pot oxidation of a benzyl alcohol to the corresponding benzoic acid.
- **Materials:**
 - Starting Material: 4-Isopropylbenzyl alcohol (0.75 g) [3].
 - Solvent: Diethylene glycol dimethyl ether (diglyme, 2 g) [3] [4].

- Equipment: Ultrasonic reaction apparatus (40 KHz/30 W), round bottom flask.
- **Procedure:**
 - **Reaction Setup:** Place 0.75 g of 4-isopropylbenzyl alcohol and 2 g of diethylene glycol dimethyl ether into a 10 mL round bottom flask [3].
 - **Ultrasonic Irradiation:** Subject the mixture to ultrasonic irradiation at 40 KHz/30 W and a temperature of 70 °C for 30 minutes [3].
 - **Solvent Removal:** After the reaction time, remove the diethylene glycol dimethyl ether solvent under reduced pressure [3].
 - **Isolation and Purification:** Recrystallize the resulting solid to obtain pure **4-isopropylbenzoic acid** as a white powder [3].
- **Yield:** 0.79 g (98%) [3].

The following workflow diagram illustrates the steps of this synthesis protocol:



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Protocol 2: Conventional Oxidation of p-Cymene

This method utilizes p-cymene (4-isopropyltoluene) as a readily available starting material [3].

- **Objective:** To synthesize **4-isopropylbenzoic acid** by oxidizing p-cymene.
- **Reaction Principle:** This is a side-chain oxidation of an alkyl-substituted benzene, which can proceed under either acidic or alkaline conditions [3].

- **Materials:**
 - Starting Material: p-Cymene.
 - Oxidizing Agents: Typically strong oxidizers like potassium permanganate (under alkaline conditions) or chromic acid (under acidic conditions). *Note: Specific reagents and catalysts from patents are not detailed here.*
- **Procedure:**
 - **Reaction Setup:** The oxidation is carried out by heating p-cymene with a suitable oxidizing agent. The specific conditions (temperature, time, reagent stoichiometry) would depend on the oxidant chosen.
 - **Work-up and Purification:** After the reaction is complete, the mixture requires standard work-up procedures, which may include acidification, extraction, and purification via recrystallization to obtain the pure acid.
- **Note:** This method may require harsher conditions and longer reaction times compared to the ultrasonic method.

Table 2: Comparison of Synthesis Methods

Method	Starting Material	Key Reaction Conditions	Yield	Key Advantages
Ultrasonic Oxidation [3]	4-Isopropylbenzyl alcohol	Diglyme, 70°C, 30 min, Ultrasound	98%	Rapid, high-yielding, energy-efficient
p-Cymene Oxidation [3]	p-Cymene	Acidic or alkaline oxidants, heating	Not specified	Uses a common, inexpensive feedstock

Biological Activity and Preliminary In Vitro Assay Protocol

4-Isopropylbenzoic acid exhibits notable biological activities, making it a candidate for further pharmaceutical development.

- **Documented Activities:**
 - **Antifungal Agent:** The compound shows antifungal activity against species such as *Cladosporium cladosporioides* [2]. At a concentration of 200 µg/mL, it completely inhibits the growth of *Phytophthora capsici*, *Sclerotinia sclerotiorum*, and *Rhizoctonia cerealis* [2].

- **Tyrosinase Inhibitor:** It acts as a reversible and uncompetitive inhibitor of mushroom tyrosinase, which is relevant for applications in cosmetics and medicine [2].

Protocol: Antifungal Activity Assay

- **Objective:** To evaluate the in vitro antifungal activity of **4-isopropylbenzoic acid**.
- **Materials:**
 - Test Compound: **4-Isopropylbenzoic acid** (prepare a stock solution in DMSO, for example, at 10 mg/mL) [2].
 - Test Organisms: Fungal strains (e.g., *Cladosporium cladosporioides*, *P. capsici*) [2].
 - Culture Media: Appropriate agar media (e.g., Potato Dextrose Agar).
- **Procedure:**
 - **Sample Preparation:** Incorporate the test compound into the molten agar medium at the desired final concentration (e.g., 200 µg/mL). A control plate should contain the same volume of DMSO without the test compound.
 - **Inoculation:** Inoculate the solidified agar plates with a mycelial plug or spore suspension of the test fungus.
 - **Incubation:** Incubate the plates at the optimum temperature for the fungal strain for a specified period (e.g., several days to a week).
 - **Analysis:** Measure the zone of inhibition or assess the percentage of growth inhibition compared to the control plate [2].

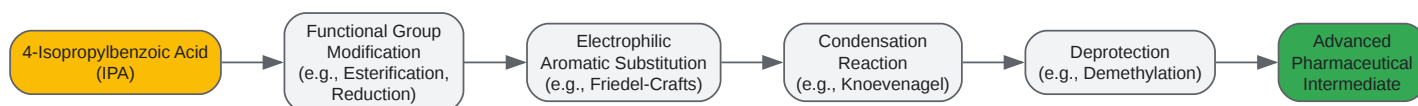
Analytical Characterization Protocol

Proper characterization is essential to confirm the identity and purity of the synthesized compound.

- **Recommended Techniques:**
 - **Melting Point:** Determine using a melting point apparatus. The value should fall within the range of 116-120 °C [1].
 - **High-Performance Liquid Chromatography (HPLC):** Can be used to determine purity, which is available at levels of 98% and above from various suppliers [1].
 - **Spectroscopic Methods:** Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy should be used for structural confirmation.

Application as a Pharmaceutical Intermediate

4-Isopropylbenzoic acid serves as a key building block in complex synthetic pathways. For instance, it is utilized in the multi-step synthesis of advanced intermediates like **3-(3,5-dihydroxy-4-isopropylphenyl)acrylic acid** and **cis-benvitimod** [5] [6]. These compounds are polyphenolic in nature and have applications in treating autoimmune skin conditions [5] [6]. The synthetic pathways involve transformations such as **Friedel-Crafts alkylation, methylation, Knoevenagel condensation, decarboxylation, and demethylation** [5] [6]. The following diagram outlines a generalized workflow for such a multi-step synthesis:



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Safety and Handling

- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [1].
- **Precautionary Statements:** P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing) [1].
- **Safe Handling:** Always use appropriate personal protective equipment (PPE) including gloves and safety glasses. Operations should be conducted in a well-ventilated fume hood to avoid inhalation of dust [1].

Conclusion

4-Isopropylbenzoic acid is a versatile and valuable synthetic intermediate in pharmaceutical chemistry. The application of modern synthesis techniques, such as ultrasonic irradiation, allows for its efficient and high-yield production. Its documented biological activity further underscores its potential as a core structure in drug discovery and development campaigns.

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